

Physicochemical characteristics of hexyl 2-methylbutyrate

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Compound of Interest

Compound Name: Hexyl 2-methylbutanoate

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An In-depth Technical Guide to the Physicochemical Characteristics of Hexyl 2-Methylbutyrate

Introduction

Hexyl 2-methylbutyrate, also known as **hexyl 2-methylbutanoate**, is an organic ester with the chemical formula $C_{11}H_{22}O_2$.^{[1][2][3][4]} It is recognized for its strong, fresh, and fruity aroma, often described as green, sweet, and reminiscent of unripe apples and bananas.^{[4][5][6]} Due to these olfactory properties, it is widely utilized as a flavoring agent in the food and beverage industry and as a fragrance component in perfumes, cosmetics, and personal care products.^{[1][4]} This technical guide provides a comprehensive overview of the core physicochemical characteristics of hexyl 2-methylbutyrate, along with detailed experimental protocols for their determination, aimed at researchers, scientists, and professionals in drug development.

Physicochemical Properties

The fundamental physical and chemical properties of hexyl 2-methylbutyrate are summarized below. These characteristics are crucial for its application, handling, and quality control.

General and Spectroscopic Data

Property	Value	Source
IUPAC Name	hexyl 2-methylbutanoate	[1]
Synonyms	Hexyl 2-methylbutyrate, Butanoic acid, 2-methyl-, hexyl ester	[1][4]
CAS Number	10032-15-2	[1][4]
FEMA Number	3499	[1][3][6]
Molecular Formula	C11H22O2	[1][2][3][4]
Molecular Weight	186.29 g/mol	[1][3][4]
Appearance	Colorless liquid	[1][2][3][6]
Odor Profile	Strong, green, fruity, sweet, with apple and banana notes	[1][3][4][5]

Quantitative Physical and Chemical Data

Property	Value	Conditions	Source
Boiling Point	217-219 °C	at 1 atm (lit.)	[2][4][5]
105 °C	at 30.00 mm Hg	[1]	
218.34 °C	(EPI 4.0 Prediction)	[3]	
Density	0.854-0.859 g/mL	at 25 °C	[1][3]
0.857 g/mL	at 25 °C (lit.)	[2][5]	
Refractive Index	1.416-1.421	at 20 °C	[1][3]
1.4185	at 20 °C (lit.)	[2][5]	
Flash Point	84 °C / 85 °C	[4][6]	
Solubility	Insoluble in water; Soluble in alcohol and most fixed oils	[2][3][6][7]	

Experimental Protocols

This section details the methodologies for determining the key physicochemical properties of hexyl 2-methylbutyrate.

Synthesis and Purification

Hexyl 2-methylbutyrate can be synthesized via Fischer esterification, which involves the acid-catalyzed reaction between an alcohol (n-hexanol) and a carboxylic acid (2-methylbutanoic acid).[5]

Protocol:

- **Reaction Setup:** Combine equimolar amounts of n-hexanol and 2-methylbutanoic acid in a round-bottom flask.
- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as sulfuric acid.
- **Reflux:** Heat the mixture under reflux. The reaction progress can be monitored by techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:** After cooling, neutralize the excess acid with a weak base (e.g., 5% sodium bicarbonate solution).
- **Extraction:** Transfer the mixture to a separatory funnel and extract the ester into an organic solvent (e.g., diethyl ether).
- **Washing:** Wash the organic layer with water and then with a brine solution to remove any remaining water-soluble impurities.
- **Drying:** Dry the organic layer over an anhydrous drying agent like sodium sulfate.
- **Purification:** Remove the solvent using a rotary evaporator. The crude ester is then purified by fractional distillation to obtain the final product.[8]

Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a small liquid sample.^[9]

Protocol:

- **Sample Preparation:** Add 0.5-1.0 mL of hexyl 2-methylbutyrate into a small test tube.
- **Capillary Tube Insertion:** Place a capillary tube, sealed at one end, into the test tube with the open end submerged in the liquid.
- **Apparatus Assembly:** Attach the test tube to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- **Heating:** Insert the assembly into a Thiele tube containing mineral oil. Gently heat the side arm of the Thiele tube with a Bunsen burner.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the capillary tube. Continue heating until the bubbling is rapid and continuous.
- **Measurement:** Remove the heat. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube as the apparatus cools.^{[9][10]}

Density Measurement of a Volatile Liquid

The density of a volatile liquid can be determined by measuring the mass of a known volume.^[11]

Protocol:

- **Weighing:** Accurately weigh a clean, dry volumetric flask with its stopper (or a pycnometer).
- **Filling:** Fill the flask exactly to the calibration mark with hexyl 2-methylbutyrate. To minimize evaporation, this should be done in a controlled environment, such as a fume hood.^[11]
- **Reweighing:** Stopper the flask and reweigh it to determine the mass of the liquid.
- **Calculation:** Calculate the density by dividing the mass of the liquid by the known volume of the flask.^[11]

- $\text{Density} = (\text{Mass of flask} + \text{liquid}) - (\text{Mass of empty flask}) / \text{Volume of flask}$

Solubility Testing

This protocol determines the solubility of hexyl 2-methylbutyrate in various solvents, which helps to classify it based on its polarity and functional groups.[\[12\]](#)

Protocol:

- **Sample Preparation:** In separate small test tubes, place approximately 0.1 mL of hexyl 2-methylbutyrate.
- **Solvent Addition:** To each test tube, add 2 mL of a different solvent (e.g., water, ethanol, diethyl ether, 5% HCl, 5% NaOH).
- **Observation:** Vigorously shake each tube. Observe whether the ester dissolves to form a homogeneous solution or if it remains as a separate layer.[\[7\]](#)[\[12\]](#)
- **Classification:**
 - **Insoluble in Water:** Confirms its non-polar, hydrophobic nature.[\[2\]](#)[\[3\]](#)
 - **Soluble in Organic Solvents (Ethanol, Ether):** Indicates its compatibility with non-polar or less polar solvents.[\[7\]](#)
 - **Insoluble in 5% HCl and 5% NaOH:** Shows the absence of basic (e.g., amine) or acidic (e.g., carboxylic acid) functional groups.[\[13\]](#)

Purity and Identification by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful analytical technique used to separate, identify, and quantify the components of a mixture. It is ideal for assessing the purity of volatile compounds like esters. [\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Protocol:

- **Sample Preparation:** Prepare a dilute solution of the hexyl 2-methylbutyrate sample in a suitable volatile solvent (e.g., hexane or dichloromethane).
- **Injection:** Inject a small volume (typically 1 μL) of the prepared sample into the GC injection port.
- **Separation:** The sample is vaporized and carried by an inert gas (e.g., helium) through a capillary column. Components separate based on their boiling points and interactions with the column's stationary phase.
- **Detection (MS):** As components elute from the column, they enter the mass spectrometer, where they are ionized and fragmented. The mass spectrometer separates these fragments based on their mass-to-charge ratio, producing a mass spectrum for each component.
- **Analysis:** The retention time from the gas chromatogram helps in identification, while the mass spectrum provides a unique fragmentation pattern, acting as a "molecular fingerprint" that can be compared against spectral libraries for definitive identification. The peak area is proportional to the concentration, allowing for purity assessment.[16]

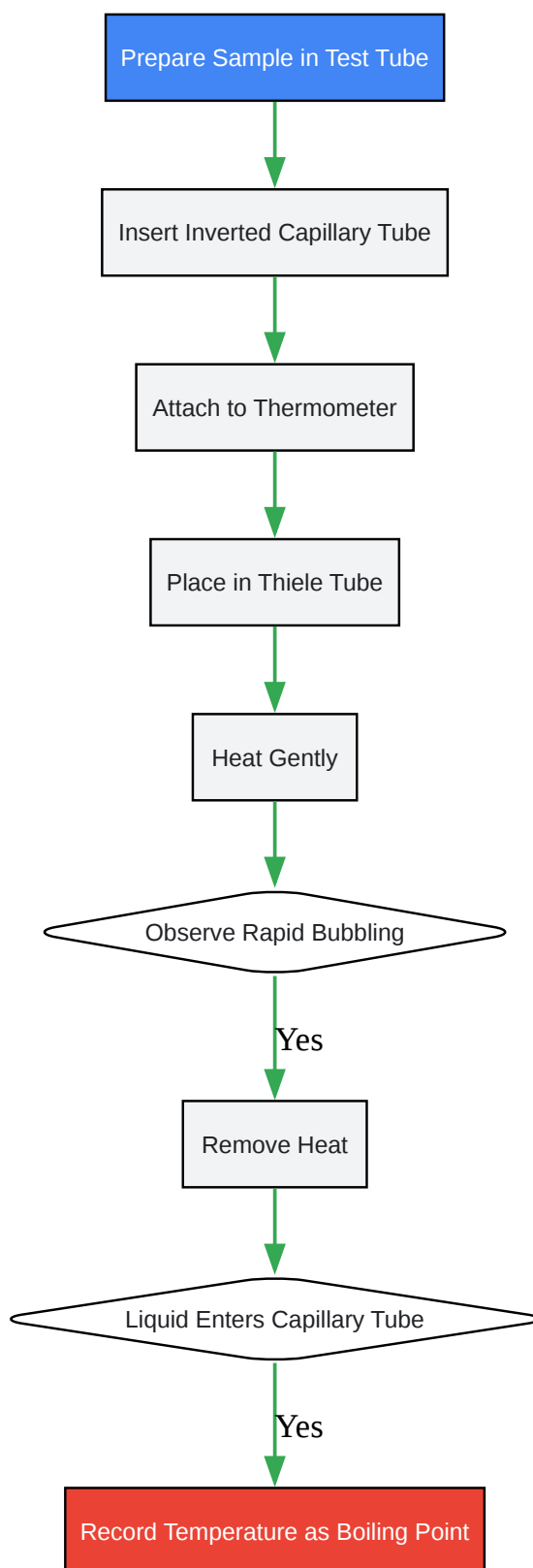
Visualizations of Experimental Workflows

The following diagrams, created using the DOT language, illustrate the logical flow of the experimental protocols described above.



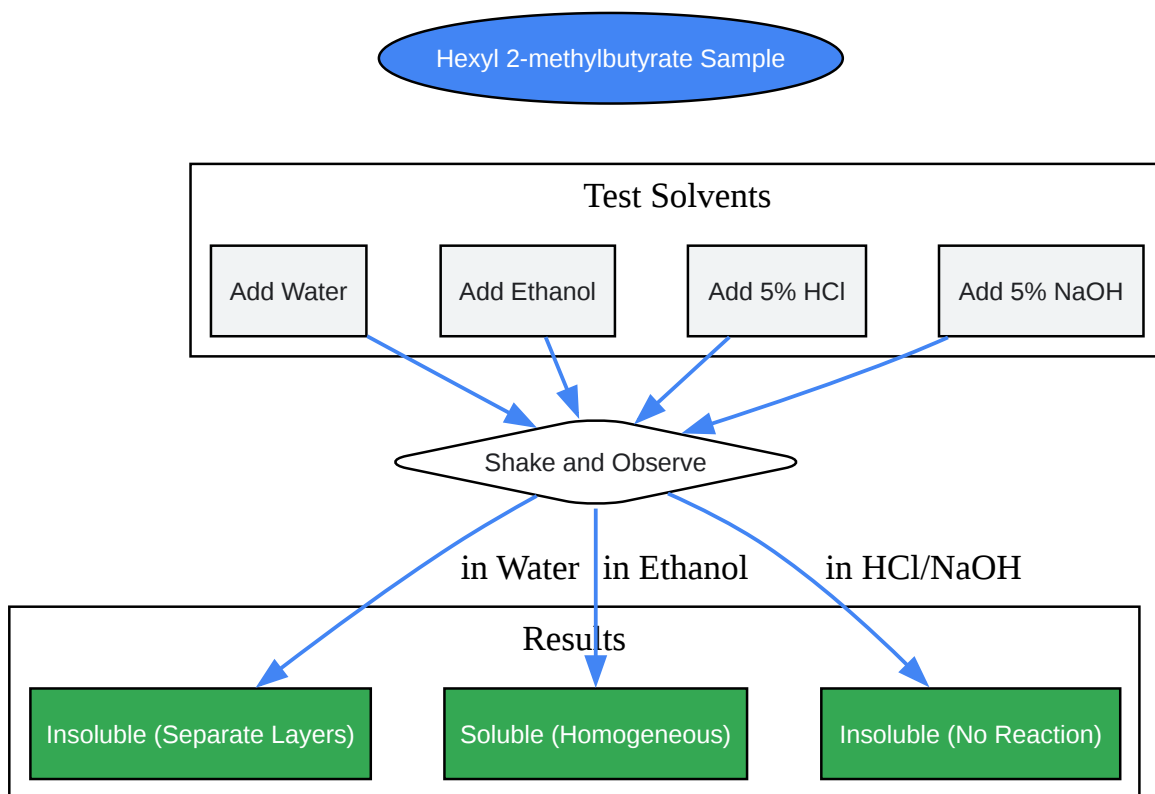
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Caption: Workflow for the synthesis and purification of hexyl 2-methylbutyrate.



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Caption: Experimental workflow for boiling point determination via the Thiele tube method.



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Caption: Logical workflow for determining the solubility of an organic ester.



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Caption: Simplified workflow for sample analysis using GC-MS.

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